

Operational Disposal Guide: 1-Chloro-3-methoxy-5-nitrobenzene

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Compound of Interest

Compound Name: *1-Chloro-3-methoxy-5-nitrobenzene*

CAS No.: *55910-07-1*

Cat. No.: *B2937181*

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Critical Identity Verification & Safety Alert

STOP AND VERIFY: There is a frequent database conflict regarding the CAS number for this specific isomer.

- Target Compound: **1-Chloro-3-methoxy-5-nitrobenzene** (also known as 3-Chloro-5-nitroanisole).
- Correct CAS:55910-07-1 (Primary identifier for this specific isomer).
- Warning: Some internal inventories may incorrectly index this under 10258-54-5, which corresponds to 2-Methoxyethyl cyanoacetate. These are chemically distinct with different reactivity profiles. Verify your container label structure before proceeding.

Chemical Profile

Property	Specification	Operational Implication
CAS Number	55910-07-1	Use this for waste manifesting.
Molecular Formula	C ₇ H ₆ ClNO ₃	Halogenated waste stream required.
Molecular Weight	187.58 g/mol	N/A
Physical State	Solid (Crystalline)	Dust explosion hazard if dry/ground.
Key Hazards	Toxic, Irritant, Energetic	Potential methemoglobinemia agent; thermal instability.

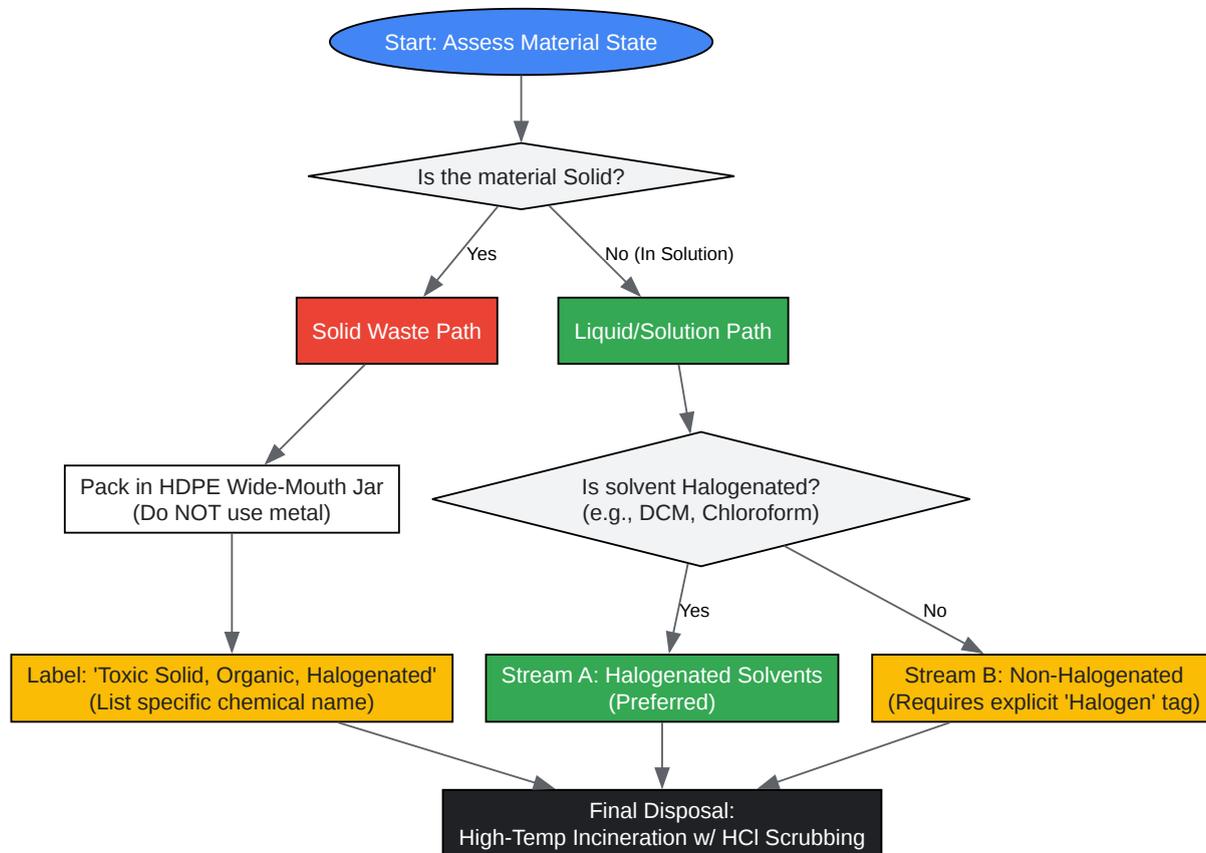
Hazard Assessment & Causality

To dispose of this chemical safely, you must understand the "why" behind the protocols. This compound possesses two functional groups that dictate its waste lifecycle:

- The Nitro Group (-NO₂):
 - Risk: While mono-nitro compounds are generally more stable than di- or tri-nitro derivatives (like TNT), they are still energetically unstable. They can decompose exothermically if heated under confinement.
 - Protocol: Never dispose of this in "General Trash" or mix with strong oxidizers/reducers, as this can trigger rapid decomposition.
- The Chlorine Atom (-Cl):
 - Risk: Upon combustion, this molecule releases Hydrogen Chloride (HCl) gas. If incinerated in a standard facility without scrubbers, it contributes to acid rain and equipment corrosion.
 - Protocol: This mandates the "Halogenated Waste" stream. Standard hydrocarbon incinerators cannot legally or safely process this.

Disposal Workflow & Decision Matrix

The following logic gate ensures you select the correct waste stream based on the physical state of the material.



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Figure 1: Decision matrix for segregating **1-Chloro-3-methoxy-5-nitrobenzene** based on physical state.

Detailed Operational Procedures

Scenario A: Disposal of Pure Solid (Excess Reagent)

- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass if possible to prevent breakage-induced spills. Never use metal containers (nitro compounds can react with certain metals to form shock-sensitive salts).
- **Dampening (Optional but Recommended):** If the powder is very fine and dry, add a small amount of inert solvent (like mineral oil) to wet it down. This reduces the risk of dust explosions and inhalation during handling.
- **Labeling:**
 - **Primary Tag:** Hazardous Waste - Solid.
 - **Constituents:** Write "**1-Chloro-3-methoxy-5-nitrobenzene**".
 - **Hazard Checkboxes:** Check "Toxic" and "Irritant".
- **Storage:** Store in a secondary containment bin until pickup. Keep away from heat sources.

Scenario B: Disposal of Solutions (Reaction Mixtures)

- **Segregation:** Pour into the Halogenated Solvent carboy (usually red or yellow tagged in most labs).
 - **Why?** Even if dissolved in Methanol (non-halogenated), the presence of the Chloro-group contaminates the entire mixture, legally reclassifying it as halogenated waste.
- **Compatibility Check:** Ensure the waste container does not contain strong alkalis (bases) or strong oxidizers (peroxides). Nitroaromatics are stable in acid but can form unstable condensates in strongly basic conditions.

Scenario C: Spill Cleanup (Immediate Action)

- **PPE:** Double nitrile gloves, lab coat, and safety goggles. If powder is airborne, use an N95 or P100 respirator.
- **Containment:**
 - **Solid:** Do not sweep dry. Cover with wet paper towels or oil-treated sweeping compound to suppress dust. Scoop into a waste jar.

- Liquid: Absorb with vermiculite or clay cat litter. Do not use paper towels for large liquid spills of nitro compounds, as drying out can create flammable solids.
- Decontamination: Wash the surface with a mild detergent and water. Collect the rinse water as hazardous waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 14026050, **1-Chloro-3-methoxy-5-nitrobenzene**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). RCRA Hazardous Waste Codes: Halogenated Solvents (F001/F002). Retrieved from [\[Link\]](#)
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